

Unveiling Imbricatolic Acid: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Imbricatolic Acid*

Cat. No.: *B1258787*

[Get Quote](#)

For Immediate Release: **Imbricatolic acid**, a naturally occurring diterpenoid, presents a focal point for scientific inquiry, particularly in the realms of pharmacology and drug development. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, consolidating key data, experimental insights, and a fundamental understanding of its molecular characteristics.

Core Molecular and Physical Properties

Imbricatolic acid is identified by the Chemical Abstracts Service (CAS) number 6832-60-6.^[1]^[2]^[3] Its molecular formula is C₂₀H₃₄O₃, corresponding to a molecular weight of approximately 322.48 g/mol.^[1]^[2]^[4]^[5]^[6] This labdane diterpenoid is characterized by a decahydronaphthalene ring system, a carboxylic acid group, and a hydroxyl-containing side chain.

A summary of its key chemical and physical properties is presented below for ease of reference.

Property	Value
CAS Number	6832-60-6[1][2][3]
Molecular Formula	C20H34O3[1][2][5][6]
Molecular Weight	322.48 g/mol [2][4][7]
Melting Point	102-105 °C[4][7]
Boiling Point (Predicted)	446.7±38.0 °C[4][7]
Density (Predicted)	1.04±0.1 g/cm ³ [4][7]
pKa (Predicted)	4.68±0.60[4][7]

Experimental Protocols

Detailed experimental data and established protocols for **Imbricatolic Acid** are still emerging within the broader scientific literature. However, based on common practices for the analysis and characterization of similar natural products, the following methodologies are typically employed.

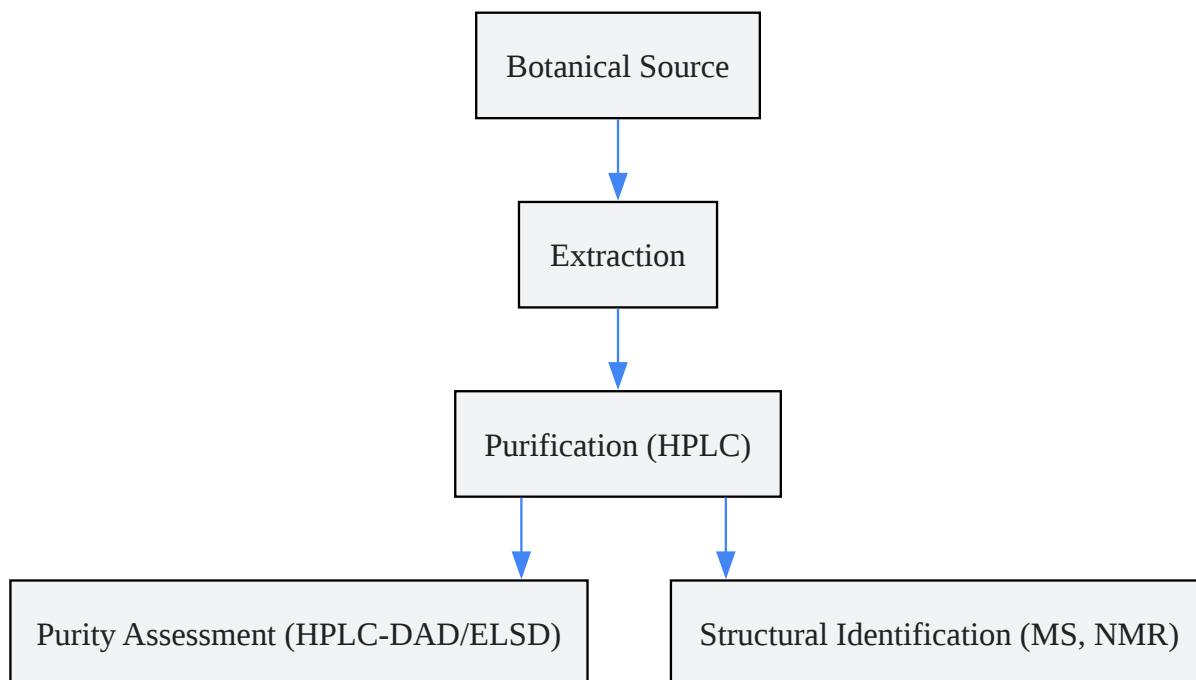
Purification and Identification

High-performance liquid chromatography (HPLC) is a standard method for the purification of **Imbricatolic Acid**, often achieving a purity of 95% to 99%.[2] The primary modes of detection coupled with HPLC are Diode Array Detection (DAD) and Evaporative Light Scattering Detection (ELSD).[2]

For structural confirmation and identification, Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are indispensable.[2] These techniques provide definitive information about the compound's mass and the connectivity of its atoms, respectively.

Logical Relationship of Analysis

The logical workflow for the characterization and analysis of **Imbricatolic Acid** can be visualized as a sequential process, beginning with its source and culminating in detailed structural and purity data.



[Click to download full resolution via product page](#)

Caption: Workflow for **Imbricatolic Acid** analysis.

This document is intended for an audience of researchers, scientists, and drug development professionals. The information provided is for technical and informational purposes only.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Imbricatolic acid supplier | CAS 6832-60-6 | AOBIOUS [aobious.com]
- 2. CAS 6832-60-6 | Imbricatolic acid [phytopurify.com]
- 3. 6832-60-6(Imbricatolic acid) | Kuujia.com [kuujia.com]
- 4. Cas 6832-60-6,Imbricatoloic acid | lookchem [lookchem.com]

- 5. echemi.com [echemi.com]
- 6. Imbricatolic Acid () for sale [vulcanchem.com]
- 7. Imbricatoloic acid | 6832-60-6 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Unveiling Imbricatolic Acid: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1258787#imbricatolic-acid-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com